

Solubility of 3,8-Diamino-6-phenylphenanthridine in different solvents

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Compound of Interest

Compound Name: 3,8-Diamino-6-phenylphenanthridine

Cat. No.: B017713

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An In-depth Technical Guide on the Solubility of **3,8-Diamino-6-phenylphenanthridine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,8-Diamino-6-phenylphenanthridine, more commonly known as ethidium bromide (EtBr), is a fluorescent intercalating agent widely utilized in molecular biology for the visualization of nucleic acids.[1][2][3] Its ability to bind to DNA and fluoresce under UV light has made it an indispensable tool for techniques such as agarose gel electrophoresis.[1][2] Understanding the solubility of this compound in various solvents is critical for preparing stock and working solutions, ensuring experimental reproducibility, and developing new applications. This technical guide provides a comprehensive overview of the solubility of **3,8-Diamino-6-phenylphenanthridine** in different solvents, detailed experimental protocols, and a workflow for its primary application.

Quantitative Solubility Data

The solubility of **3,8-Diamino-6-phenylphenanthridine** has been reported in a range of aqueous and organic solvents. The following table summarizes the available quantitative data for easy comparison. It is important to note that temperature can significantly affect solubility, and values should be considered at the stated conditions.

Solvent	Solubility	Temperature	Reference
Water	~40 g/L	25 °C	[1]
Water	50 g/L (5 g/100 mL)	20 °C	[4]
Water	Soluble up to 20 mg/mL	Room Temperature	[5]
Water	≥ 100 mg/mL	Not Specified	[6]
Water	Insoluble (< 0.1 mg/mL)	Not Specified	[7]
Ethanol	2 mg/mL	Not Specified	[3][4][5]
Ethanol	Slightly soluble	Not Specified	[8]
Ethanol	Insoluble	Not Specified	[9]
Dimethyl Sulfoxide (DMSO)	78 mg/mL	Not Specified	[10]
Dimethyl Sulfoxide (DMSO)	79 mg/mL	Not Specified	[10]
Dimethyl Sulfoxide (DMSO)	25 mg/mL (requires ultrasonic)	Not Specified	[7][11]
Dimethyl Sulfoxide (DMSO)	≥76.7 mg/mL	Not Specified	[9]
Dimethyl Sulfoxide (DMSO)	83.33 mg/mL	Not Specified	[6]
Chloroform	Soluble in 750 parts	20 °C	[4]
Chloroform	Partially soluble	Not Specified	[8]
Chloroform	Good solubility	Not Specified	[12]
2-Methoxyethanol	20 mg/mL	Not Specified	[3][4]
Dichloromethane	Good solubility	Not Specified	[12]
Methanol	Good solubility	Not Specified	[12]

PBS (Phosphate-Buffered Saline)	Stock solutions are stable	Room Temperature	[5]
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Note on Discrepancies: The provided data from various sources may show discrepancies. For instance, the solubility in water and ethanol is reported with conflicting values. These differences can be attributed to variations in experimental conditions, purity of the compound, and the methods used for determination. It is recommended to empirically determine the solubility for a specific application if precise concentrations are required. For example, some sources suggest that dissolving ethidium bromide in water may require stirring for several hours and slight heating.[13]

Experimental Protocols

General Protocol for Determining Solubility (Shake-Flask Method)

While specific experimental protocols from the cited sources for determining the solubility of **3,8-Diamino-6-phenylphenanthridine** were not available, a general and widely accepted method is the shake-flask technique.[14] This method is suitable for determining the equilibrium solubility of a compound in a specific solvent.

Materials:

- **3,8-Diamino-6-phenylphenanthridine** powder
- Solvent of interest (e.g., water, ethanol, DMSO)
- Scintillation vials or other suitable sealed containers
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system
- Syringe filters (0.22 µm)

Procedure:

- Add an excess amount of **3,8-Diamino-6-phenylphenanthridine** to a known volume of the solvent in a sealed container. The excess solid is crucial to ensure that the solution reaches saturation.
- Place the container in an orbital shaker or on a magnetic stirrer and agitate at a constant temperature for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached.
- After the equilibration period, cease agitation and allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter to remove any undissolved particles. This step is critical to prevent overestimation of the solubility.
- Quantify the concentration of **3,8-Diamino-6-phenylphenanthridine** in the filtered solution using a suitable analytical method such as UV-Vis spectrophotometry or HPLC. A standard curve with known concentrations should be prepared for accurate quantification.
- The determined concentration represents the solubility of the compound in that solvent at the specified temperature.

Protocol for Preparation of a 10 mg/mL Aqueous Stock Solution

A common stock solution concentration for laboratory use is 10 mg/mL in water.[\[2\]](#)[\[5\]](#)[\[8\]](#)

Materials:

- **3,8-Diamino-6-phenylphenanthridine** powder
- Distilled or deionized water
- Volumetric flask or a suitable container
- Magnetic stirrer and stir bar

- Aluminum foil or a dark bottle for storage

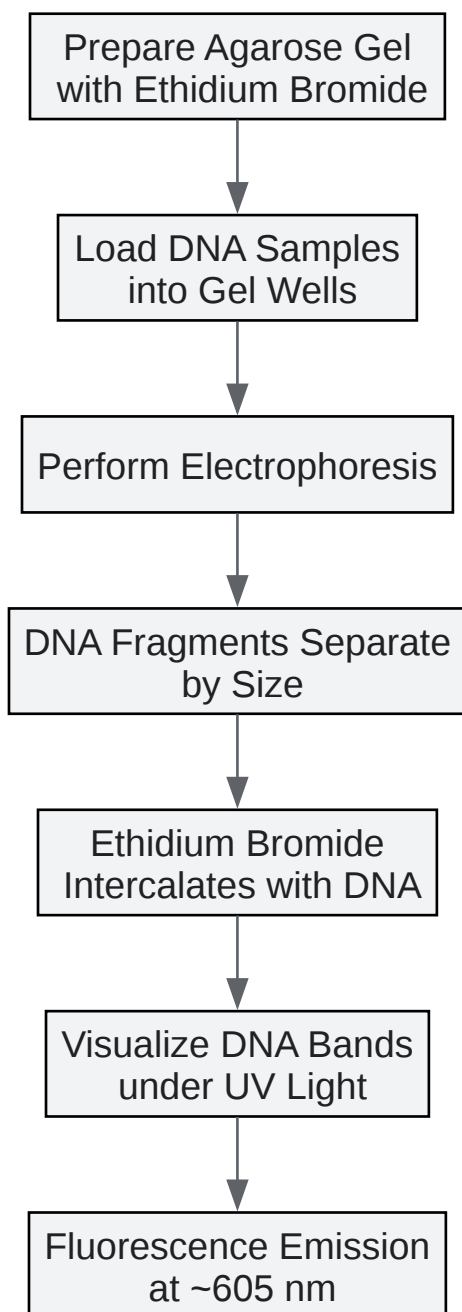
Procedure:

- Weigh out the desired amount of **3,8-Diamino-6-phenylphenanthridine** powder. For example, for 10 mL of a 10 mg/mL solution, weigh 100 mg of the powder.
- Transfer the powder to the volumetric flask or container.
- Add a portion of the distilled water (e.g., 8 mL for a final volume of 10 mL).
- Place the container on a magnetic stirrer and stir until the powder is completely dissolved. This may take several hours.[\[13\]](#) Gentle heating can aid dissolution.[\[13\]](#)
- Once dissolved, add distilled water to reach the final desired volume.
- Wrap the container in aluminum foil or transfer the solution to a dark bottle for storage at room temperature to protect it from light.[\[5\]](#)[\[13\]](#)

Visualizations

Experimental Workflow: Nucleic Acid Visualization with Ethidium Bromide

The primary application of **3,8-Diamino-6-phenylphenanthridine** (Ethidium Bromide) is as a fluorescent stain for nucleic acids in agarose gel electrophoresis. The following diagram illustrates the typical experimental workflow.

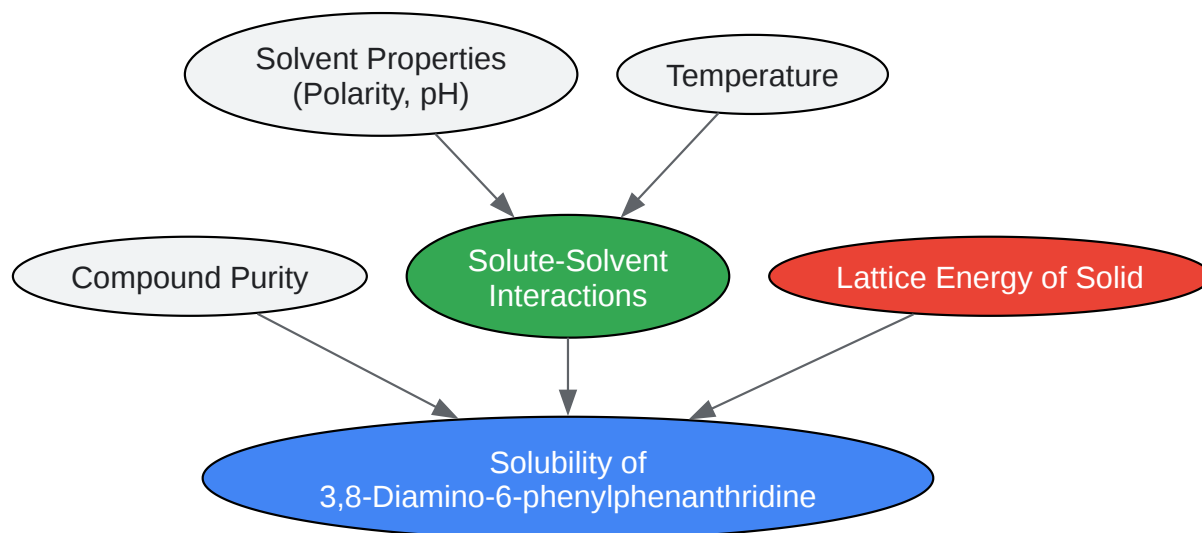


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Caption: Workflow for DNA visualization using ethidium bromide.

Logical Relationship: Factors Influencing Solubility

The solubility of a compound like **3,8-Diamino-6-phenylphenanthridine** is not a single value but is influenced by several interconnected factors. This diagram illustrates these relationships.



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